

Safeguarding Your Research: A Guide to Handling 1,5-anhydro-D-mannitol

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Compound of Interest

Compound Name: 1,5-anhydro-D-mannitol

Cat. No.: B015279

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **1,5-anhydro-D-mannitol** (CAS 492-93-3), a carbohydrate metabolism regulator. By adhering to these procedural steps, you can maintain a safe laboratory environment while handling this compound.

Personal Protective Equipment (PPE) and Handling

While **1,5-anhydro-D-mannitol** is generally not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to minimize exposure and prevent contamination.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Should be worn at all times in the laboratory.
Hand Protection	Disposable nitrile gloves	Inspect for tears or holes before use.
Body Protection	Laboratory coat	To protect skin and clothing from spills.

Handling Procedures:

- Work in a well-ventilated area to avoid inhalation of any fine particles.
- Avoid generating dust when handling the solid material.
- Use appropriate tools (e.g., spatula, weighing paper) to handle the substance.
- After handling, wash hands thoroughly with soap and water.
- Do not eat, drink, or smoke in the laboratory.

Storage and Disposal Plan

Proper storage and disposal are critical for maintaining a safe and organized laboratory.

Storage:

- Store in a tightly sealed container.
- Keep in a cool and dry place, with some suppliers recommending refrigeration at temperatures between 0°C and 8°C.

Disposal: As a non-hazardous substance, disposal procedures for **1,5-anhydro-D-mannitol** are generally less stringent than for hazardous materials. However, always consult and follow your institution's and local regulations for chemical waste disposal.

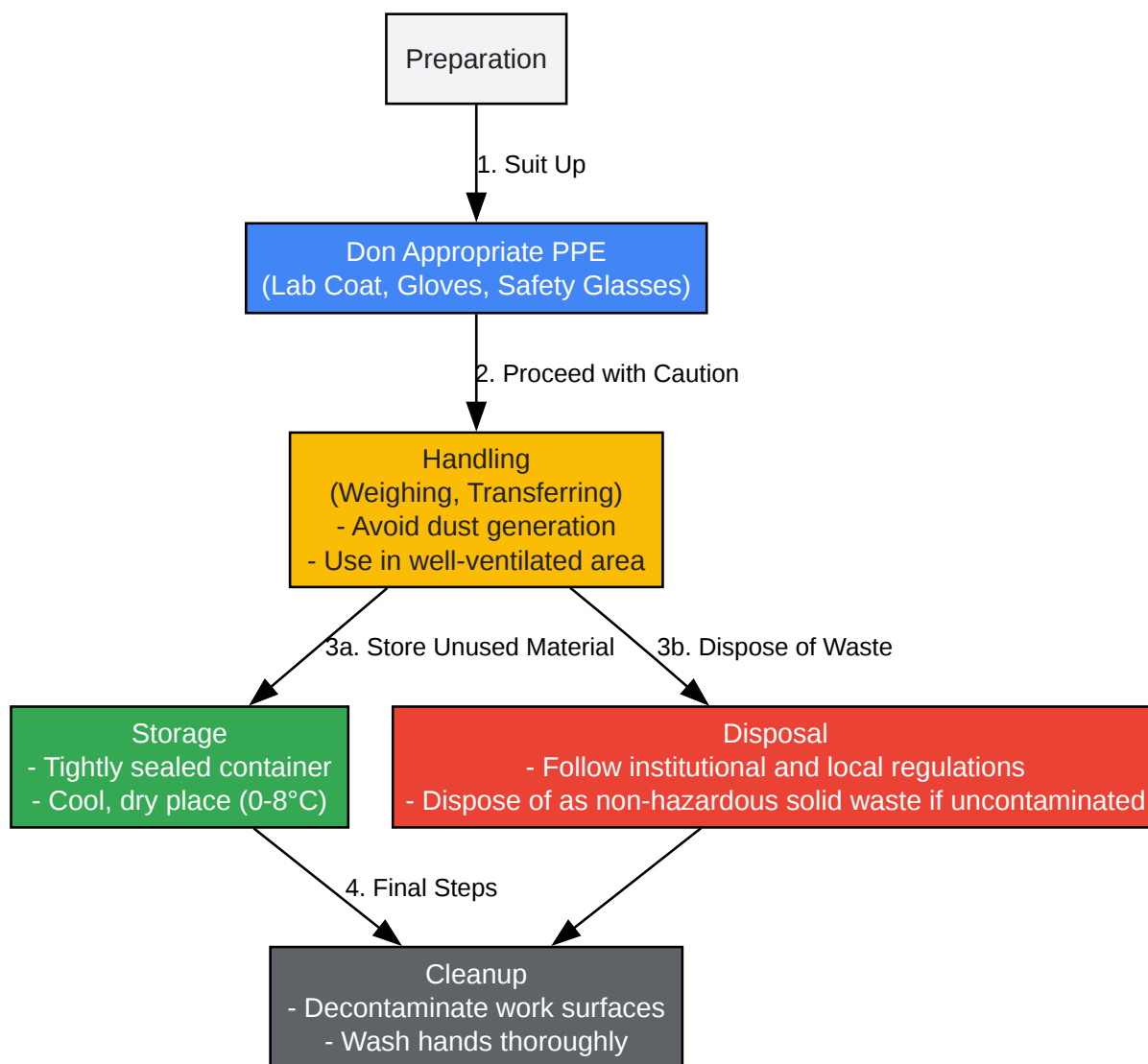
General Disposal Guidelines:

- Solid Waste: Uncontaminated **1,5-anhydro-D-mannitol** can typically be disposed of in the regular solid waste stream, provided it is not mixed with any hazardous materials.^{[1][2]}
- Contaminated Waste: Any **1,5-anhydro-D-mannitol** that has been contaminated with a hazardous substance must be treated as hazardous waste and disposed of according to the regulations for the contaminating substance.
- Containers: Empty containers should be rinsed thoroughly with a suitable solvent before disposal. The rinsate may need to be collected as chemical waste, depending on the solvent

used and local regulations.

Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **1,5-anhydro-D-mannitol** in a laboratory setting.



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Workflow for Handling **1,5-anhydro-D-mannitol**

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References

- 1. sfasu.edu [sfasu.edu]
- 2. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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